

Application Notes and Protocols for PD 174265 in DMSO

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation of a stock solution of **PD 174265** in Dimethyl Sulfoxide (DMSO). **PD 174265** is a potent, cell-permeable, and reversible inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase.[1][2] Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and obtaining reliable results in cell-based assays and other research applications.

Chemical Properties of PD 174265

A thorough understanding of the physicochemical properties of **PD 174265** is essential for its proper handling and storage.

Property	Value	Source
Molecular Formula	C17H15BrN4O	[1][3][4]
Molecular Weight	371.23 g/mol	[3][5]
CAS Number	216163-53-0	[1][3][4][5]
Appearance	Yellow solid	[3]
Purity	≥97% (HPLC)	



Solubility in DMSO

PD 174265 exhibits good solubility in DMSO, making it a suitable solvent for preparing high-concentration stock solutions. However, solubility limits from different suppliers vary. It is recommended to consult the manufacturer's datasheet for the specific lot being used. Sonication may be required to fully dissolve the compound.[3]

Supplier/Source	Reported Solubility in DMSO
Abcam	Up to 100 mM
TargetMol	10 mg/mL (26.94 mM)
Sigma-Aldrich	200 mg/mL
Cayman Chemical	10 mg/mL

Protocol for Preparing a 10 mM Stock Solution of PD 174265 in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro studies.

Materials:

- PD 174265 powder
- Anhydrous DMSO (Biotechnology Grade)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

Procedure:



- Equilibrate Reagents: Allow the vial of PD 174265 powder and the anhydrous DMSO to equilibrate to room temperature for at least one hour before opening to prevent condensation.
- Weighing PD 174265: Accurately weigh out the desired amount of PD 174265 powder using
 a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you
 will need 3.71 mg of PD 174265 (see calculation below).

Calculation:

- Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
- Mass (mg) = 0.010 mol/L x 0.001 L x 371.23 g/mol x 1000 mg/g = 3.7123 mg

Dissolution:

- Add the weighed PD 174265 powder to a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO. For 3.71 mg of PD 174265, add 1 mL of DMSO to achieve a 10 mM concentration.
- Vortex the solution thoroughly for several minutes until the powder is completely dissolved.
 A clear, yellow solution should be obtained.
- If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes.

Aliquoting and Storage:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials. This minimizes freeze-thaw cycles and reduces the risk of contamination and degradation.
- Short-term storage: Store aliquots at -20°C for up to one month.[6]
- Long-term storage: For storage longer than one month, it is recommended to store aliquots at -80°C, where they can be stable for up to 6 months.[6]

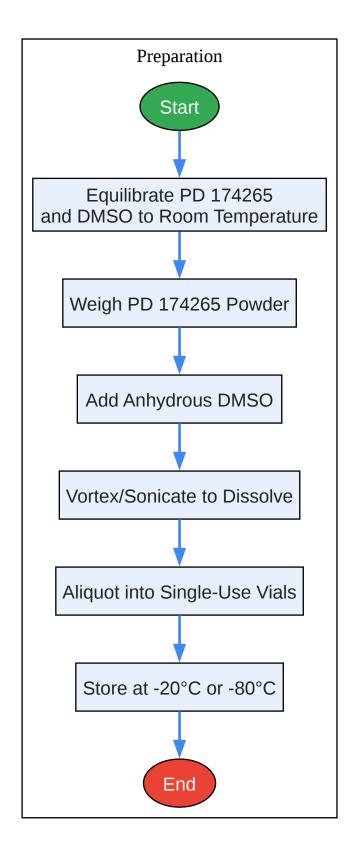




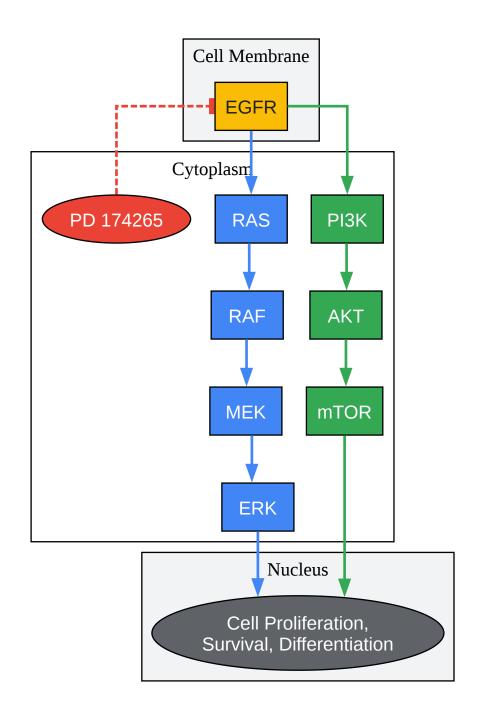
Experimental Workflow

The following diagram illustrates the workflow for preparing the **PD 174265** stock solution.









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